

# 2-amino-9H-fluoren-9-ol chemical characterization

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## Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

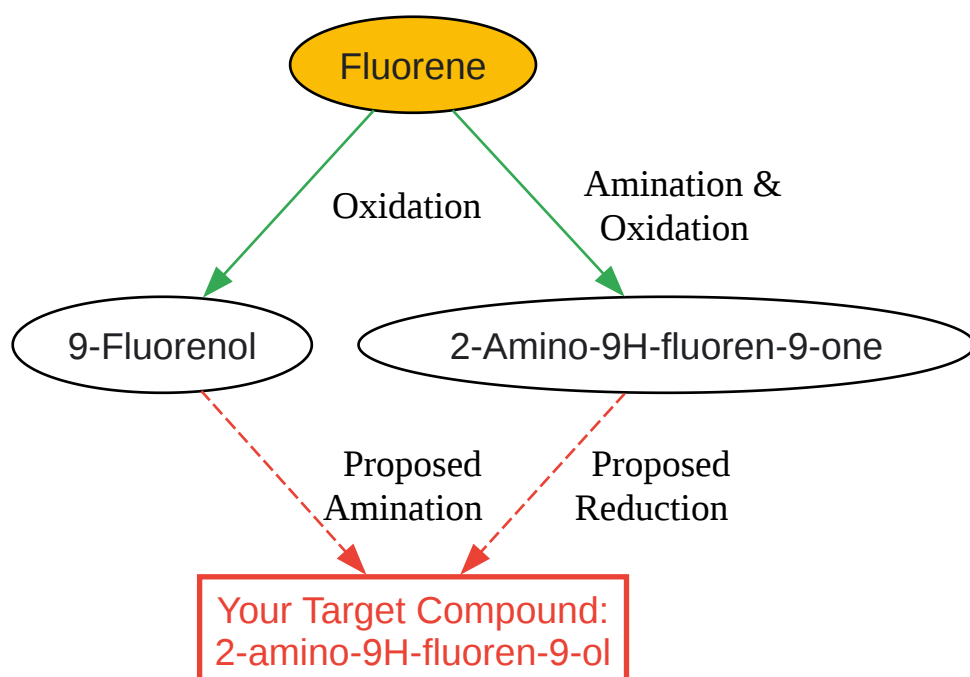
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## Chemical Data of Related Fluorene Compounds

Property	9-Fluorenol (9-Hydroxyfluorene) [1] [2]	2-Amino-9H-fluoren-9-one [3] [4]
CAS Number	1689-64-1	3096-57-9
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O	C <sub>13</sub> H <sub>9</sub> NO
Molecular Weight	182.22 g/mol	195.22 g/mol
Melting Point	152-155 °C	157-160 °C
Boiling Point	367.5 ± 11.0 °C at 760 mmHg	426.4 ± 24.0 °C at 760 mmHg
Density	1.3 ± 0.1 g/cm <sup>3</sup>	1.3 ± 0.1 g/cm <sup>3</sup>
LogP	2.51	2.95
Appearance	White to off-white solid powder	Powder

Property	9-Fluorenel (9-Hydroxyfluorene) [1] [2]	2-Amino-9H-fluoren-9-one [3] [4]
Solubility	Practically insoluble in water; soluble in DMSO, ethanol [1] [2]	Soluble in DMSO, chloroform, acetone [3]

The following diagram illustrates the structural relationship between the compounds found in the search results and your compound of interest.



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*Relationship of your target compound to characterized analogues*

## Suggestions for Locating Specific Data

Since direct information on "2-amino-9H-fluoren-9-ol" is not readily available, here are some suggestions for how you might proceed:

- **Refine Your Search:** The compound "2-amino-9H-fluoren-9-one" is well-documented and could be a key starting material or a closely related metabolite. Focusing on this compound may yield valuable synthetic or analytical pathways.

- **Consult Specialized Databases:** Search professional chemical databases like SciFinder, Reaxys, or PubChem using the precise IUPAC name. These platforms often contain data from journal articles and patents that are not indexed by general web searches.
- **Explore Synthetic Routes:** The desired "2-amino-9H-fluoren-9-ol" could be a synthetic intermediate. Literature on the synthesis of more complex molecules derived from 2-aminofluorenone might contain characterization data for this intermediate.

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## References

1. -Fluorenol ( 9 -Hydroxyfluorene) | 9 Metabolite | Invivochem Drug [[invivochem.com](http://invivochem.com)]
2. Fluorenol - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
3. - 2 - Amino - 9 - H - one | CAS... | Manufacturer BioCrick fluoren 9 [[biocrick.com](http://biocrick.com)]
4. - 2 - Amino -fluorenone | CAS#:3096-57- 9 | Chemsr 9 [[chemsrc.com](http://chemsrc.com)]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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